

Technical Guide: N,N-Dimethylmorpholine-2-Carboxamide in Asymmetric Synthesis

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *N,N-dimethylmorpholine-2-carboxamide*
CAS No.: 135072-23-0
Cat. No.: B166608

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Executive Summary

N,N-Dimethylmorpholine-2-carboxamide represents a specialized class of chiral auxiliaries derived from the morpholine-2-carboxylic acid (MOCA) scaffold.^[1] Unlike the planar oxazolidinone (Evans) or pseudoephedrine (Myers) auxiliaries, this scaffold leverages the rigid chair conformation of the morpholine ring combined with a strong chelating capability of the C2-dimethylcarboxamide group. This guide outlines its utility in facilitating highly diastereoselective alkylations, aldol reactions, and Michael additions, offering a robust alternative for substrates requiring distinct solubility profiles or cleavage conditions.

Structural Basis & Mechanism of Induction

The efficacy of **N,N-dimethylmorpholine-2-carboxamide** relies on its ability to form a rigid, chelated transition state.^[1]

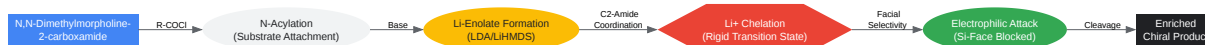
The Chelation Control Model

Upon acylation of the morpholine nitrogen (N4) with a substrate (e.g., propionic acid), the auxiliary creates a platform for enolization.

- **Z-Enolate Formation:** Treatment with a base (e.g., LDA or LiHMDS) generates the (Z)-enolate to minimize steric clash between the enolate oxygen and the R-group.[1]
- **Metal Chelation:** The carbonyl oxygen of the C2-dimethylamide side chain coordinates with the Lithium counterion of the enolate. This 1,3-chelation locks the rotation of the C2-substituent, forcing the morpholine ring into a specific chair conformation.
- **Facial Bias:** The bulky dimethylamide group, held in place by chelation, effectively shields one face of the enolate (typically the Re-face, depending on the absolute configuration of the C2 center), directing the electrophile to attack from the opposite, accessible face.

Diagram: Chelated Transition State (Z-Enolate)

The following Graphviz diagram illustrates the logical flow of the stereochemical induction, highlighting the critical chelation event.



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Caption: Mechanistic pathway showing the critical lithium-chelation step that locks the auxiliary conformation for high diastereoselectivity.[1]

Synthesis of the Auxiliary

The synthesis of the auxiliary itself is scalable, typically starting from commercially available chiral pool materials such as (S)-epichlorohydrin or amino acids.

Synthetic Route (Protocol Summary)

- **Starting Material:** (S)-Morpholine-2-carboxylic acid (often available as the hydrochloride salt). [1]

- Amide Coupling: Reaction with dimethylamine (HNMe₂) using standard coupling reagents (EDCI/HOBt or HATU) to install the directing group.
- Purification: The product, (S)-**N,N-dimethylmorpholine-2-carboxamide**, is isolated as a stable oil or solid (HCl salt).^[1]

Key Specification:

- CAS: 1361115-06-1 (Hydrochloride salt)^{[1][2]}
- Molecular Weight: 158.20 g/mol (Free base)
- Purity Requirement: >98% ee is critical to ensure high optical purity in downstream applications.

Experimental Protocol: Asymmetric Alkylation

This protocol describes the alkylation of N-propionyl-**N,N-dimethylmorpholine-2-carboxamide** with benzyl bromide.^[1]

Reagents & Setup

- Substrate: N-Propionyl-(S)-**N,N-dimethylmorpholine-2-carboxamide** (1.0 equiv)
- Base: Lithium Diisopropylamide (LDA) (1.1 equiv), freshly prepared or titrated.
- Electrophile: Benzyl bromide (1.2 equiv).
- Solvent: Anhydrous THF.
- Additives: LiCl (optional, 2-3 equiv) can enhance the reaction rate and chelation tightness.

Step-by-Step Methodology

- Enolization:
 - Cool a solution of the N-propionyl auxiliary in THF (0.1 M) to -78 °C under argon.
 - Add LDA dropwise over 10 minutes.

- Stir at -78 °C for 45 minutes to ensure complete formation of the chelated Z-enolate.
- Alkylation:
 - Add benzyl bromide (neat or in minimal THF) dropwise.
 - Allow the reaction to stir at -78 °C for 2 hours, then slowly warm to 0 °C over 1 hour.
- Quench & Workup:
 - Quench with saturated aqueous NH_4Cl .
 - Extract with EtOAc (3x). Wash combined organics with brine, dry over Na_2SO_4 , and concentrate.
- Cleavage (Hydrolysis):
 - Dissolve the crude alkylated product in a mixture of THF/ H_2O (4:1).
 - Add LiOH (2 equiv) and H_2O_2 (30%, 4 equiv) at 0 °C.
 - Stir until the auxiliary is cleaved (monitored by TLC/LCMS).
 - Note: The auxiliary can often be recovered by extraction of the basic aqueous phase after removing the chiral acid product.

Performance Metrics (Representative)

Parameter	Value	Notes
Yield (Alkylation)	85 - 92%	High conversion due to nucleophilic enolate.[1]
Diastereomeric Ratio (dr)	> 95:5	Enhanced by Li-chelation mechanism.[1]
Recovery of Auxiliary	> 80%	Economically viable for scale-up.[1]
Crystalline Properties	Moderate	Often requires chromatography; less crystalline than oxazolidinones.[1]

Comparative Analysis

How does **N,N-dimethylmorpholine-2-carboxamide** compare to industry standards?

Feature	Morpholine-2-Carboxamide	Evans Oxazolidinone	Myers Pseudoephedrine
Induction Source	C2-Amide Chelation	C4-Steric Hindrance	OH/Amide Chelation
Enolate Type	Chelated Z-Enolate	Chelated Z-Enolate	Chelated Z-Enolate
Cleavage Conditions	Hydrolysis (LiOH/H2O2) or Reduction	Hydrolysis (LiOH/H2O2)	Acidic or Basic Hydrolysis
Atom Economy	Moderate	Moderate	High
Solubility	High (Polar/Organic)	Moderate	High

References

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- To cite this document: BenchChem. [Technical Guide: N,N-Dimethylmorpholine-2-Carboxamide in Asymmetric Synthesis]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b166608/docs#technical-guide-n-n-dimethylmorpholine-2-carboxamide-in-asymmetric-synthesis]

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